Publish Comparison Guide: NMR Spectral Interpretation of Malolactomycin C

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Compound of Interest	
Compound Name:	*Malolactomycin C*
CAS No.:	*189759-03-3*
Cat. No.:	*B1231789*

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Executive Summary & Compound Profile

Malolactomycin C is a rare, 40-membered macrocyclic lactone antibiotic isolated from Streptomyces sp.[1] (e.g., strain KP-3144).[1] It belongs to the amycin/guanidylfungin class of polyhydroxyl macrolides. Its structure is characterized by a large macrolactone ring, a specific guanidine-containing side chain, and a labile malonyl hemiester moiety.

Target Audience: Medicinal Chemists, NMR Spectroscopists, Natural Product Isolation Specialists. Primary Utility: Validation of structural integrity, specifically the stability of the malonyl ester and the protonation state of the guanidine group.

Core Structural Challenges

- Macrocyclic Conformational Flexibility: Leads to broad signals in 1H NMR at room temperature.
- Guanidine Side Chain: Exchangeable protons require specific solvent conditions (DMSO-d_6) for visibility.

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- Malonyl Hemiester: The

  -methylene protons of the malonyl group are notoriously difficult to observe due to keto-enol tautomerization and deuterium exchange in protic solvents (CD_3OD).

Experimental Strategy: Solvent System Comparison

The choice of solvent is the single most critical variable in the NMR analysis of **Malolactomycin C**. A comparative analysis of solvent performance is detailed below.

Table 1: Solvent Performance Comparison for Malolactomycin C

Feature	DMSO-d_6 (Recommended)	CD_3OD (Methanol-d_4)	$CDCl_3$ (Chloroform-d)
Guanidine NH Signals	Visible (Sharp/Broad singlets)	Invisible (Exchanged)	Invisible/Broad (Solubility issues)
Malonyl -CH_2-	Visible (often as broad singlet)	Invisible (Deuterium exchange)	Poor Resolution
Hydroxyl Protons	Visible (Coupling info available)	Invisible (Exchanged)	Invisible
Conformational Rigidity	High (Hydrogen bonding stabilizes)	Medium	Low (Aggregation likely)
Suitability	Primary Structural Elucidation	Secondary Screening	Not Recommended

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> *Expert Insight: Do not use CD_3OD for primary characterization if you need to confirm the presence of the malonyl side chain. The acidic methylene protons (*
>
>) exchange rapidly with deuterium, leading to the disappearance of the signal and the loss of the corresponding Carbon-Proton correlations in HSQC.

Detailed Spectral Interpretation

13C NMR Interpretation Strategy

The 13C spectrum of **Malolactomycin C** is complex due to the sheer number of carbons (40+). Interpretation should follow a "Zone-Based" approach.

Zone A: The Carbonyl & Guanidine Region (150–210 ppm)

This region provides the "fingerprint" for the functional groups.

- Ketone/Lactone Carbonyls: Look for signals

  165–175 ppm (Lactone/Ester) and

  ~205–210 ppm (Ketones).

- The Guanidine Carbon (Diagnostic):
  - Shift:

    157.0 – 158.5 ppm.

  - Nature: Quaternary signal.
  - Differentiation: In **Malolactomycin C**, this shift is sensitive to pH. A shift >159 ppm suggests protonation (salt form), while <157 ppm may indicate the free base or zwitterionic interactions.

- The Malonyl Carbonyls:

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- Ester Carbonyl:

  ~168–170 ppm.

- Free Acid Carbonyl:

  ~173–175 ppm.

Zone B: The Hemiketal & Acetal Region (95–105 ppm)

- Hemiketal Carbon: A quaternary signal typically found at

  99.0 – 100.5 ppm. This corresponds to the cyclization point of the ring (often forming a tetrahydrofuran or pyran ring within the macrocycle).

Zone C: The Oxygenated Methines (60–85 ppm)

- Lactone Closure Point: The methine carbon closing the macrocycle appears upfield, typically

  70–80 ppm.

- Polyol Chain: Multiple signals in the 65–75 ppm range. Use HSQC to resolve these.

1H NMR Interpretation Strategy

- The "Invisible" Malonyl Protons: In DMSO-d_6, look for a broad singlet around

  3.1 – 3.6 ppm. In CD_3OD, this signal will vanish.

- Guanidine NHs: In DMSO-d_6, these appear downfield (

  7.0 – 9.0 ppm). Integration is crucial; a count of 4-5 protons confirms the intact guanidine moiety.

- Olefinic Region: **Malolactomycin C** contains a conjugated diene system. Look for multiplets at

  5.5 – 6.5 ppm. The coupling constants (

) here are vital for assigning

  geometry (typically

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for this class).

Comparative Analysis: **Malolactomycin C** vs. D

Malolactomycin C and D are congeners often co-isolated. Distinguishing them requires focusing on specific spectral variances, often related to the side chain or degree of oxidation.

Table 2: Comparative Spectral Markers

Feature	Malolactomycin C	Malolactomycin D	Differentiation Logic
Molecular Weight	Lower (Relative)	Higher (Relative)	MS is the first check.
Side Chain Signals	Standard Guanidine	Modified/Extended	Check aliphatic region for extra methylenes.
Bioactivity	Antifungal (Botrytis)	Transcription Inhibitor	Biological assay confirmation.
Key 1H Signal	~5.23 (Malonyl-link)	Similar	Use HMBC to trace the connectivity of the malonyl ester.

> *Note: Malolactomycin D has been identified as a selective inhibitor of Ras-responsive transcription.[2] If your sample shows unexpected potency in mammalian cell assays, re-evaluate the NMR for minor signals indicating the presence of congener D.*

Experimental Protocol: Self-Validating Workflow

To ensure high-integrity data, follow this step-by-step protocol. This workflow is designed to be self-validating—if Step 2 fails, Step 3 is meaningless.

Phase 1: Sample Preparation

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- Lyophilization: Ensure the sample is completely free of water. H_2O signals in DMSO can obscure the critical polyol region (3.0–4.0 ppm).
- Solvent: Dissolve ~2-5 mg of **Malolactomycin C** in 0.6 mL of DMSO-d_6 (99.9% D).
- Tube: Use a high-precision 5mm NMR tube to minimize shimming errors.

Phase 2: Acquisition Sequence

- 1H NMR (64 scans):
  - Validation: Check for the presence of amide/guanidine NH signals (>7 ppm). If absent, the sample may be degraded or wet.
- 1H-13C HSQC (Multiplicity-Edited):
  - Validation: Distinguish CH/CH_3 (positive) from CH_2 (negative). This resolves the polyol mess.
- 1H-13C HMBC (Long-range):
  - Target: Set optimization for 8 Hz. Focus on correlating the Guanidine Carbon (158 ppm) to the side-chain protons.
- 1H-1H COSY:
  - Target: Trace the spin system of the polyene chain.

Phase 3: Data Processing

- Referencing: Reference to DMSO residual peak (

  2.50 ppm,

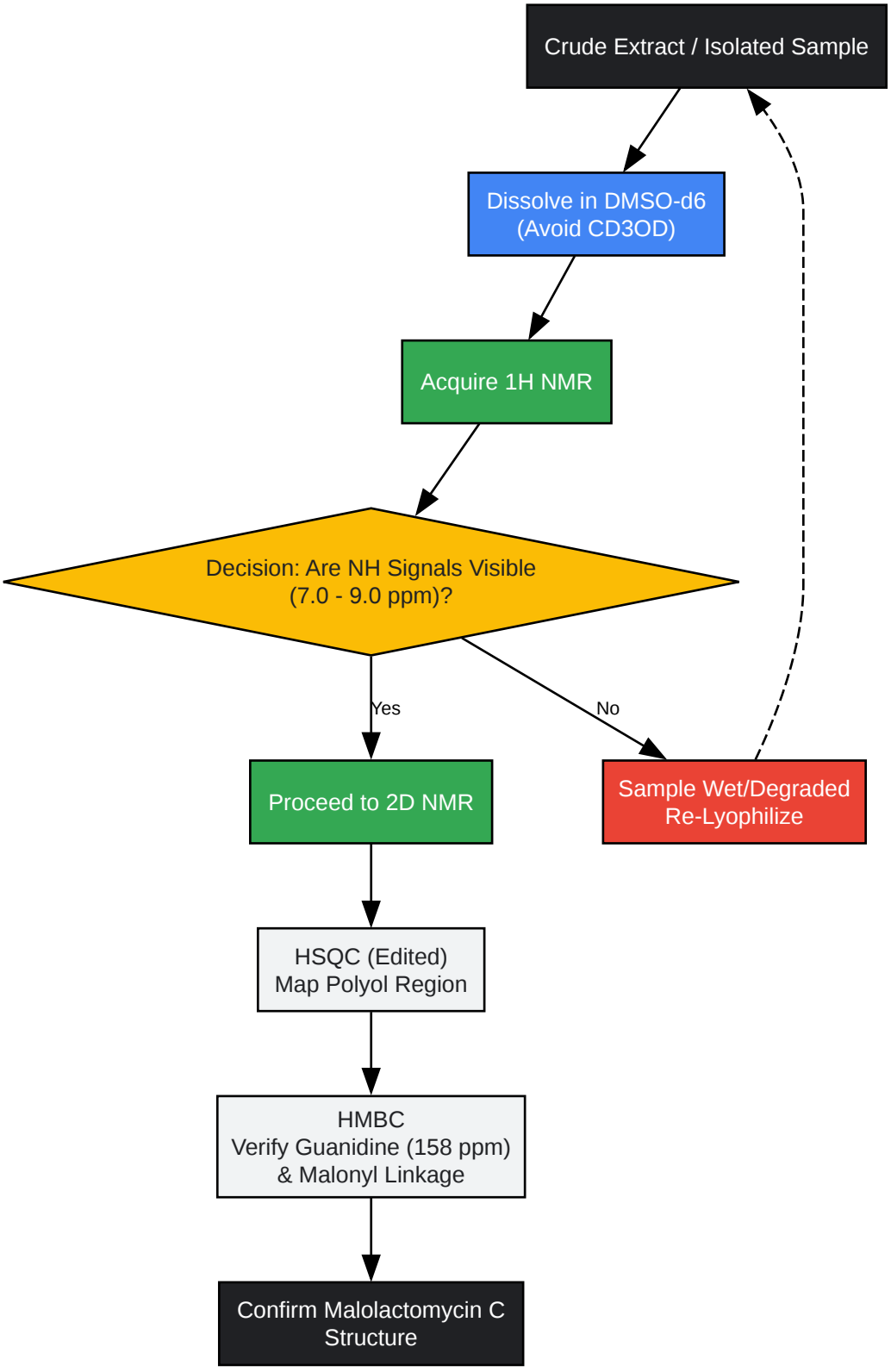
  39.5 ppm).
- Window Functions: Apply a sine-bell squared function for 2D data to resolve overlapping cross-peaks in the macrolide ring.

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Visualization: Structural Elucidation Workflow

The following diagram illustrates the logical flow for confirming the structure of **Malolactomycin C**, highlighting the "Go/No-Go" decision points based on spectral data.

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Caption: Logical workflow for the NMR-based validation of **Malolactomycin C**, emphasizing the critical checkpoint of NH signal detection in DMSO-d6.

References

- Tanaka, Y., et al. (1997). "Malolactomycins C and D, new 40-membered macrolides active against Botrytis."[3] The Journal of Antibiotics, 50(3), 194-200.
- Sun, Y., et al. (2019). "Guanidine-Containing Polyhydroxyl Macrolides: Chemistry, Biology, and Structure-Activity Relationship." Molecules, 24(21), 3925.
- Hama, Y., et al. (1993). "Malolactomycin A, a new polyene macrolide antibiotic." The Journal of Antibiotics, 46(12), 1912-1915.
- Kessler, H., et al. (1988). "Recognition of NMR Signals of Amide Protons in DMSO-d6." Angewandte Chemie International Edition. (Standard Protocol Reference).

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Sources

- 1. US20090318548A1 - Para-quinol derivatives and methods of stereo selectively synthesizing and using same - Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. medchemexpress.com [medchemexpress.com]

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